

Experimental protocol for the synthesis of 5,5-Dimethyl-3-hexanone

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Compound of Interest

Compound Name: 5,5-Dimethyl-3-hexanone

Cat. No.: B15492113

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Application Note: Synthesis of 5,5-Dimethyl-3-hexanone

Abstract

This application note provides a detailed experimental protocol for the synthesis of **5,5-dimethyl-3-hexanone**. The described method utilizes the reaction of a Gilman reagent, lithium di(tert-butyl)cuprate, with propanoyl chloride. This organocuprate-based approach offers a reliable and selective route to the target ketone, minimizing the over-addition often observed with more reactive organometallic reagents like Grignard reagents. This protocol is intended for researchers and professionals in organic synthesis and drug development.

Introduction

5,5-Dimethyl-3-hexanone is a ketone of interest in various fields of chemical research. The synthesis of ketones is a fundamental transformation in organic chemistry. While numerous methods exist, the use of organocuprates, also known as Gilman reagents, for the acylation of acyl chlorides provides a highly efficient and selective pathway.^{[1][2][3]} Organocuprates are less reactive than organolithium or Grignard reagents, which allows for the reaction to selectively stop at the ketone stage without proceeding to the tertiary alcohol.^{[1][3]} This protocol details the preparation of lithium di(tert-butyl)cuprate and its subsequent reaction with propanoyl chloride to yield **5,5-dimethyl-3-hexanone**.

Data Presentation

Parameter	Value	Reference
Molecular Formula	C ₈ H ₁₆ O	[4]
Molecular Weight	128.21 g/mol	[4]
Boiling Point	~151-153 °C (estimated)	Based on similar reactions
Density	~0.81 g/cm ³ (estimated)	
Expected Yield	70-85%	
Purity (by GC)	>95%	Predicted
¹ H NMR (CDCl ₃ , 400 MHz)	δ 2.4 (q, 2H), 2.2 (s, 2H), 1.05 (t, 3H), 0.95 (s, 9H)	
¹³ C NMR (CDCl ₃ , 100 MHz)	δ 212.0, 54.0, 44.0, 35.0, 30.0, 8.0	
IR (neat, cm ⁻¹)	~1715 (C=O stretch)	

Experimental Protocol

This protocol is adapted from a general procedure for the synthesis of ketones from acyl chlorides using organocuprates.

Materials:

- tert-Butyllithium (t-BuLi) in pentane (1.7 M)
- Copper(I) iodide (CuI)
- Propanoyl chloride
- Anhydrous diethyl ether (Et₂O)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution

- Magnesium sulfate (MgSO_4)
- Argon or Nitrogen gas (inert atmosphere)

Equipment:

- Schlenk line or glovebox for inert atmosphere operations
- Round-bottom flasks
- Syringes and needles
- Magnetic stirrer and stir bars
- Low-temperature bath (e.g., dry ice/acetone)
- Separatory funnel
- Rotary evaporator
- Glassware for distillation

Procedure:

Part 1: Preparation of Lithium di(tert-butyl)cuprate (Gilman Reagent)

- Under an inert atmosphere (Argon or Nitrogen), add copper(I) iodide (1.90 g, 10.0 mmol) to a dry 100 mL round-bottom flask equipped with a magnetic stir bar.
- Add anhydrous diethyl ether (40 mL) to the flask.
- Cool the stirred suspension to $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath.
- Slowly add tert-butyllithium solution (11.8 mL of a 1.7 M solution in pentane, 20.0 mmol) dropwise to the cold suspension. The mixture should change color, indicating the formation of the organocuprate.
- Allow the reaction mixture to stir at $-78\text{ }^{\circ}\text{C}$ for 30 minutes to ensure complete formation of the Gilman reagent.

Part 2: Reaction with Propanoyl Chloride

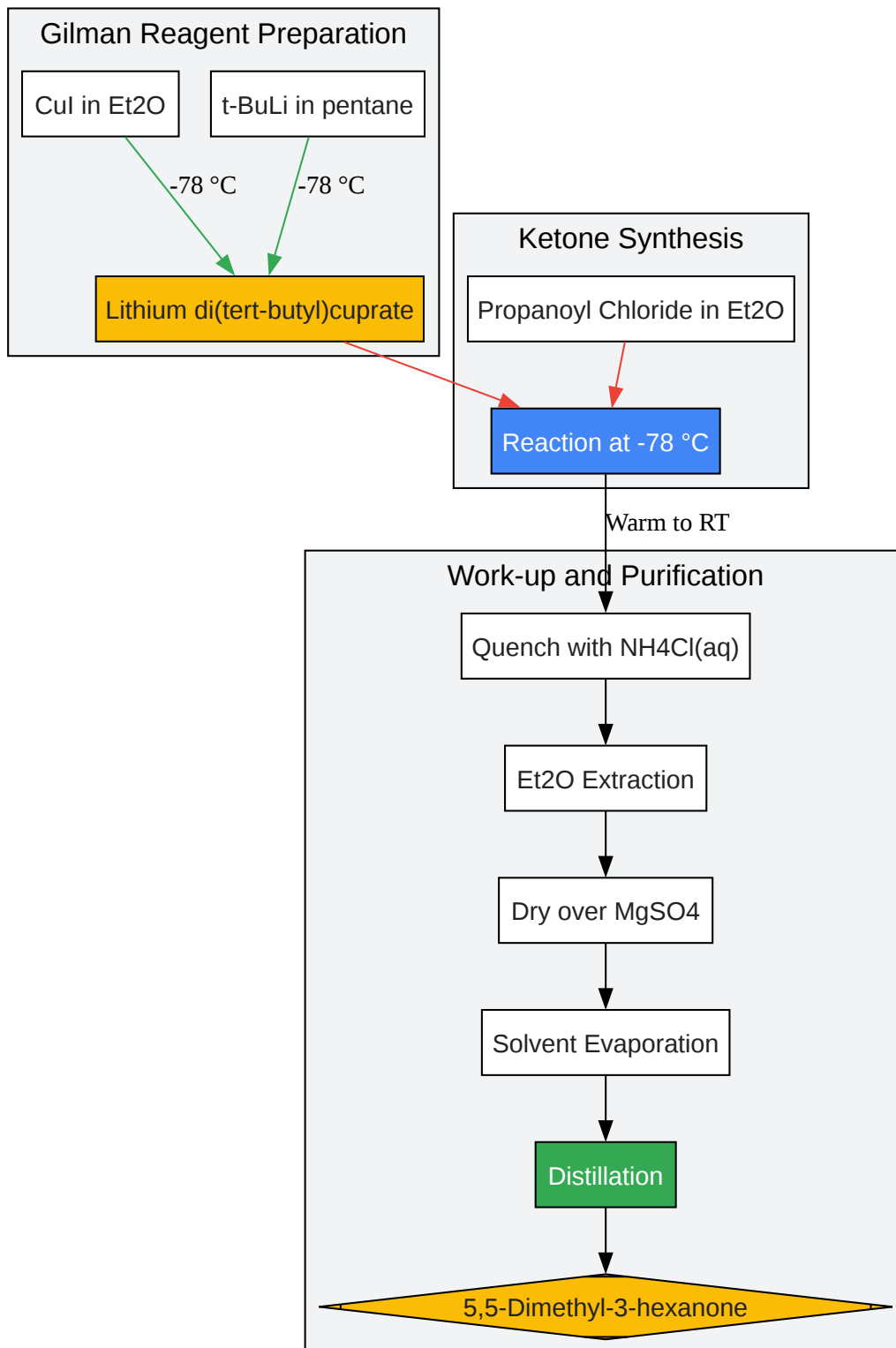
- In a separate dry flask, prepare a solution of propanoyl chloride (0.87 mL, 10.0 mmol) in anhydrous diethyl ether (10 mL).
- Slowly add the propanoyl chloride solution dropwise to the freshly prepared lithium di(tert-butyl)cuprate solution at -78 °C.
- After the addition is complete, allow the reaction mixture to stir at -78 °C for 1 hour.
- Remove the cooling bath and allow the reaction to warm to room temperature and stir for an additional 1 hour.

Part 3: Work-up and Purification

- Quench the reaction by slowly adding 20 mL of saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel.
- Extract the aqueous layer with diethyl ether (3 x 30 mL).
- Combine the organic layers and wash with saturated aqueous ammonium chloride solution (2 x 20 mL) and then with brine (20 mL).
- Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate the filtrate using a rotary evaporator.
- Purify the crude product by distillation to obtain pure **5,5-dimethyl-3-hexanone**.

Experimental Workflow

Synthesis of 5,5-Dimethyl-3-hexanone Workflow

[Click to download full resolution via product page](#)Caption: Experimental workflow for the synthesis of **5,5-Dimethyl-3-hexanone**.

Safety Precautions

- Organolithium reagents such as tert-butyllithium are extremely pyrophoric and should be handled with extreme care under an inert atmosphere.
- All glassware must be thoroughly dried before use.
- The reaction should be performed in a well-ventilated fume hood.
- Appropriate personal protective equipment (safety glasses, lab coat, and gloves) must be worn at all times.

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